

Essential Safety and Logistics for Handling 2,2-Diiodopropane

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Compound of Interest		
Compound Name:	2,2-Diiodopropane	
Cat. No.:	B106524	Get Quote

This guide provides critical safety and logistical information for the handling and disposal of **2,2-Diiodopropane**, tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure the safe use of this chemical in a laboratory setting.

Chemical Identifier:

• Name: 2,2-Diiodopropane

CAS Number: 630-13-7

• Molecular Formula: C3H6l2

Hazard Identification and GHS Classification

2,2-Diiodopropane is classified as a hazardous chemical. The primary hazards are summarized below.[1]



Hazard Class	Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid
Acute toxicity, oral	4	H302: Harmful if swallowed
Acute toxicity, dermal	4	H312: Harmful in contact with skin
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Acute toxicity, inhalation	4	H332: Harmful if inhaled

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2,2- Diiodopropane**. The following table outlines the recommended PPE.



Body Part	Protection	Specification
Eyes/Face	Safety Goggles or Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin	Chemical-resistant Gloves	Impervious gloves are recommended. Butyl rubber or other materials providing optimal protection should be used.[3]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure, such as a lab coat or coveralls.[2] Flameretardant antistatic protective clothing is advisable.	
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] [4] This should be used in areas with inadequate ventilation.

Operational Plan: Handling 2,2-Diiodopropane

Follow these step-by-step procedures to ensure the safe handling of **2,2-Diiodopropane** in the laboratory.

1. Engineering Controls and Preparation:



- Ensure adequate ventilation in the work area. Use of a chemical fume hood is strongly recommended.
- Verify that an eyewash station and safety shower are in close proximity to the workstation and are in good working order.[2][4][5]
- Remove all sources of ignition from the handling area, including open flames, hot surfaces, and spark-producing equipment.[2][6]
- Have absorbent, non-combustible material (e.g., sand, vermiculite) readily available for spill containment.
- 2. Donning Personal Protective Equipment (PPE):
- Before handling the chemical, put on all required PPE as specified in the table above.
- Ensure gloves are intact and of the appropriate material.
- 3. Chemical Handling:
- Ground and bond containers when transferring the material to prevent static discharge.
- Use only non-sparking tools.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of vapor or mist.[7]
- Keep the container tightly closed when not in use.[2]
- 4. Post-Handling Procedures:
- Wash hands thoroughly with soap and water after handling.[5]
- Remove and wash contaminated clothing before reuse.[2]
- Store **2,2-Diiodopropane** in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[2]





Protect from light.[2]

Disposal Plan: 2,2-Diiodopropane and Contaminated Materials

Proper disposal is crucial to prevent environmental contamination and ensure safety.

- 1. Waste Collection:
- Collect waste 2,2-Diiodopropane and any contaminated materials (e.g., absorbent pads, gloves, disposable lab coats) in a designated, properly labeled, and sealed waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste disposal guidelines.
- 2. Spill Management:
- In the event of a spill, evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, silica gel, acid binder).[2][5]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[2]
- Ventilate the area and wash the spill site after material pickup is complete.
- 3. Final Disposal:
- Dispose of the hazardous waste through a licensed and approved waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not let this chemical enter the environment.[2]

Quantitative Data

The following table summarizes key quantitative safety and physical data for **2,2-Diiodopropane**.



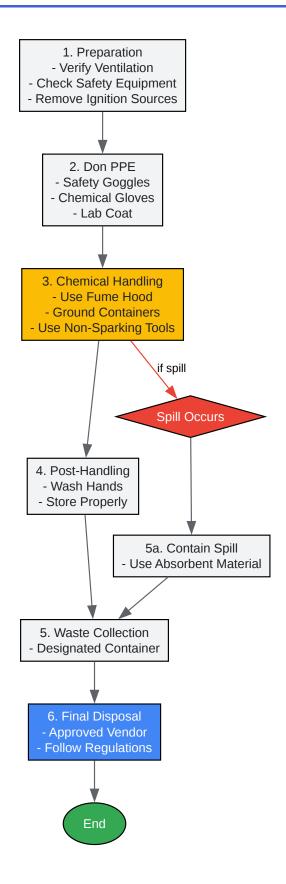


Property	Value
Molecular Weight	295.89 g/mol [1]
Appearance	Light yellow liquid[6]
Odor	Odorless[6]
Melting Point	-90 °C / -130 °F[6]
Boiling Point	90 °C / 194 °F[6]
Flash Point	42 °C / 107.6 °F[6]
Density	1.703 g/cm³ at 25 °C

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling and disposal of **2,2-Diiodopropane**.





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